

# Technical Guide: Procurement and Application of CAS 56759-34-3

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## Compound of Interest

Compound Name: 2-Bromo-1-(3-bromo-4-nitrophenyl)ethanone

CAS No.: 56759-34-3

Cat. No.: B3037730

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Chemical Identity: **2-Bromo-1-(3-bromo-4-nitrophenyl)ethanone** CAS Registry Number: 56759-34-3 Molecular Formula: C

H

Br

NO

Molecular Weight: 322.94 g/mol Appearance: Solid (typically off-white to yellow crystalline powder) Solubility: Soluble in organic solvents (DCM, DMSO, DMF); reacts with water/nucleophiles.<sup>[1][2][3]</sup>

## Part 1: Market Analysis (Suppliers & Pricing)

### Supply Chain Overview

CAS 56759-34-3 is a specialized research chemical rather than a commodity solvent.<sup>[1][2]</sup> It is typically manufactured on-demand or stocked in small quantities (milligram to gram scale) by catalog suppliers focusing on organic building blocks and heterocyclic intermediates.<sup>[1][2]</sup>

## Key Suppliers & Catalog Data

The following table summarizes verified suppliers. Note that stock availability fluctuates, and "Inquire" is common for this specific intermediate.

Supplier	Catalog Number	Pack Size	Estimated Price (USD)*	Purity	Stock Location
BLD Pharm	BD748628	100 mg - 1 g	~\$150 - \$520	95%+	Global/USA/ CN
Ambeed	A916881	1 g	Inquire	95%	USA
Fluorochem	56759-34-3	Custom	Inquire	95%+	UK
MedBio	MER20219	1 g	~\$520 (¥3743)	95%	China

\*Prices are estimates based on 2024/2025 market data and may vary by region and bulk volume. The high price point (~\$500/g) indicates its status as a high-value intermediate or custom synthesis product.[\[1\]](#)[\[2\]](#)

## Procurement Strategy

- **Purity Verification:** Ensure the Certificate of Analysis (CoA) confirms the absence of the non-brominated precursor (1-(3-bromo-4-nitrophenyl)ethanone), as this impurity can interfere with subsequent cyclization reactions.[\[1\]](#)[\[2\]](#)
- **Safety Logistics:** This compound is a potent lachrymator (tear-inducing agent) and skin irritant due to the -haloketone moiety.[\[1\]](#)[\[2\]](#) Ensure the supplier ships in compliant, sealed secondary containment.

## Part 2: Technical Application & Mechanism

### Core Utility: The "Warhead" for Heterocycle Synthesis

CAS 56759-34-3 is an

-bromoketone, a highly reactive electrophile.<sup>[1][2]</sup> Its primary value in drug development is as a "linchpin" for constructing thiazole and imidazole scaffolds—structures ubiquitous in kinase inhibitors and GPCR ligands.

## Mechanism of Chemical Action: Hantzsch Thiazole Synthesis

The most critical reaction for this compound is the condensation with thioamides (or thioureas).

- **Nucleophilic Attack:** The sulfur atom of the thioamide attacks the  $\alpha$ -carbon of CAS 56759-34-3, displacing the bromide ion (S<sub>N</sub>2 reaction).<sup>[1][2]</sup>
- **Cyclization:** The nitrogen atom of the thioamide then attacks the carbonyl carbon, followed by dehydration (loss of water).
- **Result:** Formation of a 2,4-disubstituted thiazole.

This pathway is essential for synthesizing libraries of kinase inhibitors where the 3-bromo-4-nitrophenyl group serves as a core motif that can be further modified (e.g., reduction of the nitro group to an amine for amide coupling).<sup>[1][2]</sup>

## Biological Relevance: Covalent Inhibition Potential

While primarily an intermediate, the

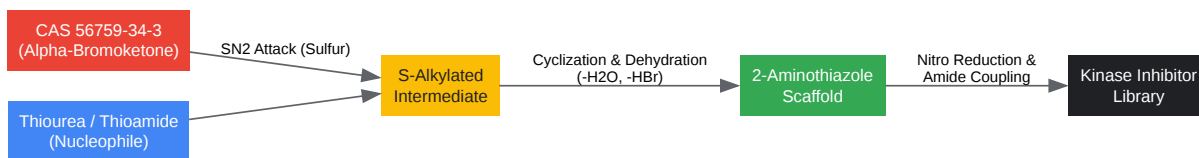
-bromoketone motif is also a classic covalent warhead.<sup>[1][2]</sup>

- **Mechanism:** It reacts irreversibly with nucleophilic cysteine residues in protein active sites.<sup>[2]</sup>
- **Application:** It can be used as a probe in Activity-Based Protein Profiling (ABPP) to map reactive cysteines in proteomes, although its high reactivity requires careful titration to avoid non-specific labeling.<sup>[2]</sup>

## Part 3: Visualization (Pathway & Workflow)

### Figure 1: Synthetic Utility Pathway (Hantzsch Synthesis)

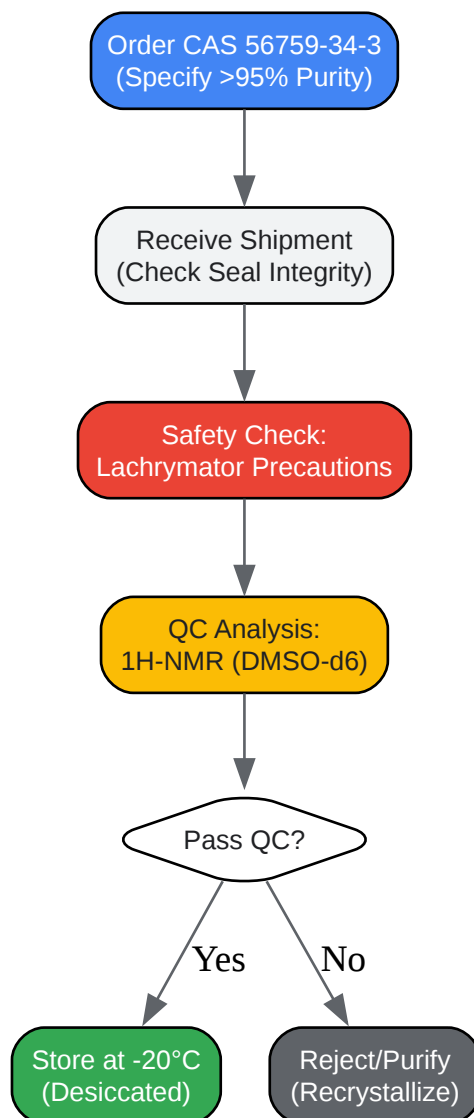
This diagram illustrates the transformation of CAS 56759-34-3 into a bioactive thiazole scaffold, a common workflow in medicinal chemistry.<sup>[1][2]</sup>



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Caption: Figure 1. The Hantzsch Thiazole Synthesis pathway utilizing CAS 56759-34-3 to generate bioactive scaffolds.[1][2][3][4]

## Figure 2: Procurement & Quality Control Workflow



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Caption: Figure 2. Standard Operating Procedure (SOP) for the receipt and quality control of reactive alpha-bromoketones.

## Part 4: Experimental Protocols

### Protocol 1: General Thiazole Synthesis (Hantzsch Reaction)

Objective: To synthesize a 2-aminothiazole derivative using CAS 56759-34-3.<sup>[1][2][4]</sup>

Materials:

- CAS 56759-34-3 (1.0 eq)<sup>[1][2][4]</sup>
- Thiourea (1.1 eq)
- Ethanol (Absolute)
- Reflux condenser<sup>[2]</sup>

Step-by-Step Methodology:

- Dissolution: In a round-bottom flask, dissolve 1.0 equivalent of CAS 56759-34-3 in absolute ethanol (approx. 10 mL per mmol). Note: Perform in a fume hood due to lachrymatory properties.<sup>[2]</sup>
- Addition: Add 1.1 equivalents of thiourea to the solution.
- Reaction: Heat the mixture to reflux (approx. 78°C) for 2–4 hours. Monitor progress via TLC (DCM:MeOH 95:5) or LC-MS.<sup>[1][2]</sup> The starting bromoketone should disappear.
- Workup: Cool the reaction to room temperature. A precipitate (the hydrobromide salt of the thiazole) often forms.
- Isolation: Filter the solid. Wash with cold ethanol.

- Neutralization: Suspend the solid in water and adjust pH to ~9 with saturated NaHCO<sub>3</sub> to liberate the free base. Extract with Ethyl Acetate.
- Purification: Dry organic layer over MgSO<sub>4</sub>, filter, and concentrate. Recrystallize from Ethanol/Water if necessary.

## Protocol 2: Safety & Handling (Lachrymator)

Hazard: Alpha-bromoketones are potent tear agents and skin sensitizers.<sup>[1][2]</sup>

- Engineering Controls: Always handle inside a functioning chemical fume hood.
- PPE: Wear double nitrile gloves, lab coat, and safety goggles.
- Spill Management: Neutralize spills with a solution of 10% Sodium Thiosulfate (reacts with the alkyl halide) and dilute ammonia before cleaning.

## References

- BLD Pharm. Product Detail: **2-Bromo-1-(3-bromo-4-nitrophenyl)ethanone** (BD748628).<sup>[1][2][5]</sup> Retrieved from
- Ambeed. Product Detail: CAS 56759-34-3 (A916881).<sup>[1][2][3]</sup> Retrieved from
- Fluorochem. Chemical Search: 56759-34-3.<sup>[1][2][3][6][4][5][7]</sup> Retrieved from
- GuideChem. Supplier and Price Analysis for CAS 56759-34-3. Retrieved from
- National Institutes of Health (NIH) - PubChem.<sup>[1][2]</sup> Alpha-Bromoketone Reactivity Profile. Retrieved from

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## Sources

- [1. 1427326-90-6|2-Bromo-1-\(2-bromo-3-nitrophenyl\)ethanone|BLD Pharm \[bldpharm.com\]](#)
- [2. 56759-33-2|1-\(3-Bromo-4-nitrophenyl\)ethanone|BLD Pharm \[bldpharm.com\]](#)
- [3. CAS Index | Ambeed \[ambeed.com\]](#)
- [4. echemi.com \[echemi.com\]](#)
- [5. 99-81-0|2-Bromo-4'-nitroacetophenone|BLD Pharm \[bldpharm.com\]](#)
- [6. 页面加载中... \[china.guidechem.com\]](#)
- [7. Supply nitrophenyl-methanimidamide-cyano-acetate-pyrimidinamine-dimethoxy | king-pharm \[king-pharm.com\]](#)
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